

An In-depth Technical Guide to 2-Bromobenzaldoxime (CAS: 34158-72-0)

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Compound of Interest

Compound Name: 2-Bromobenzaldoxime

Cat. No.: B2503928

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromobenzaldoxime, with the CAS registry number 34158-72-0, is an organic compound characterized by a benzene ring substituted with both a bromine atom and an oxime functional group.^[1] This molecule serves as a versatile building block in organic synthesis, offering a reactive platform for the creation of more complex molecules.^[1] Its utility is primarily recognized in the synthesis of various organic compounds, and it has also been noted for its potential applications in the agrochemical sector.^{[1][2]} This guide provides a comprehensive overview of its chemical and physical properties, synthesis, spectroscopic characterization, and known applications.

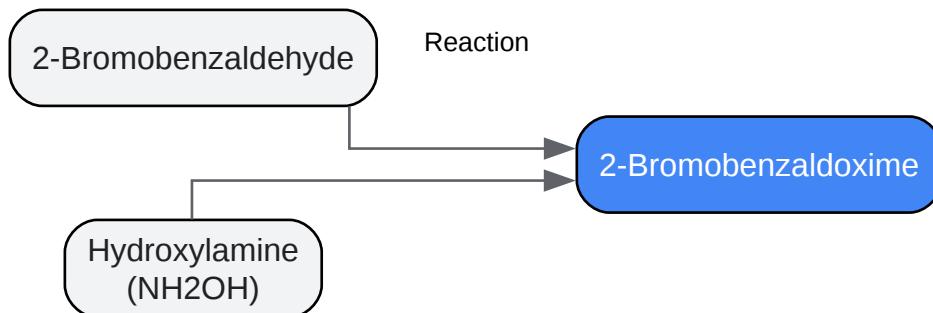
Physicochemical Properties

The fundamental physicochemical properties of **2-Bromobenzaldoxime** are summarized in the table below. These properties are crucial for its handling, storage, and application in experimental settings. The compound typically appears as a light yellow or white to off-white solid.^[1]

Property	Value	Source
CAS Number	34158-72-0	[1]
Molecular Formula	C ₇ H ₆ BrNO	[1]
Molecular Weight	200.03 g/mol	[2]
Melting Point	98-100 °C	[1]
Boiling Point	102-104 °C	
Appearance	Light yellow liquid or solid; White to off-white solid	[1]
InChI Key	PSIRFUPZHPEKAE- UHFFFAOYSA-N	[1]
Canonical SMILES	C1=CC=C(C(=C1)C=NO)Br	[1]
Purity	Min. 95%	[2]
Storage	Ambient temperatures	[1]

Synthesis and Reactions

The primary route for the synthesis of **2-Bromobenzaldoxime** involves the reaction of 2-bromobenzaldehyde with hydroxylamine. This is a standard method for the formation of oximes from aldehydes.



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Caption: Synthesis workflow for **2-Bromobenzaldoxime**.

Experimental Protocol: Synthesis of 2-Bromobenzaldoxime

The following is a generalized experimental protocol for the synthesis of **2-Bromobenzaldoxime** from 2-bromobenzaldehyde.

Materials:

- 2-Bromobenzaldehyde
- Hydroxylamine hydrochloride
- Sodium hydroxide or other suitable base
- Ethanol or another suitable solvent
- Water
- Standard laboratory glassware (round-bottom flask, condenser, beaker, etc.)
- Magnetic stirrer and stir bar
- Heating mantle or water bath

Procedure:

- Dissolve 2-bromobenzaldehyde in a suitable solvent, such as ethanol, in a round-bottom flask.
- In a separate beaker, prepare a solution of hydroxylamine hydrochloride and a base (e.g., sodium hydroxide) in water. The base is used to liberate the free hydroxylamine from its salt.
- Slowly add the aqueous hydroxylamine solution to the stirred solution of 2-bromobenzaldehyde at room temperature.
- The reaction mixture may be gently heated under reflux for a specified period to ensure the completion of the reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- After the reaction is complete, the mixture is cooled to room temperature.
- The product, **2-Bromobenzaldoxime**, may precipitate out of the solution. If not, the product can be isolated by pouring the reaction mixture into cold water and collecting the resulting precipitate by filtration.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol/water mixture) to yield pure **2-Bromobenzaldoxime**.
- The final product should be dried under vacuum.

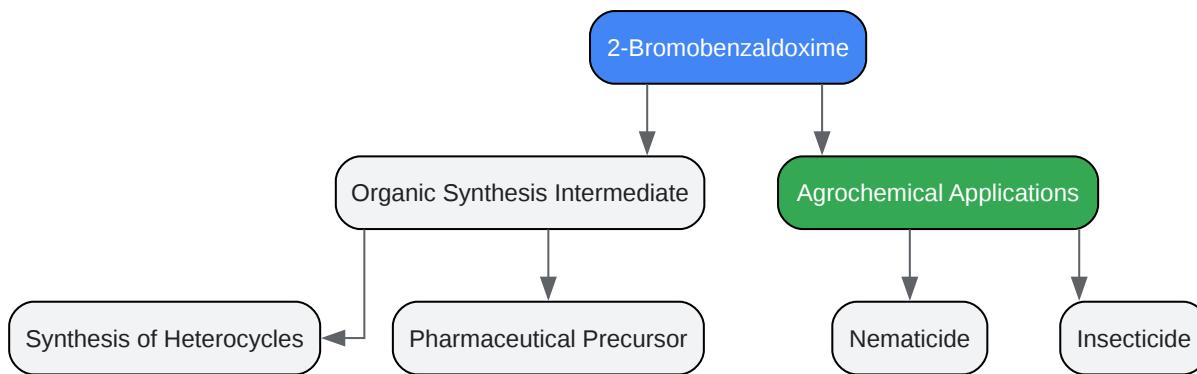
Spectroscopic Characterization

While specific spectra for **2-Bromobenzaldoxime** are not readily available in the provided search results, the expected spectroscopic characteristics can be inferred from its structure and data for analogous compounds.

Spectroscopy	Expected Characteristics
¹ H NMR	Aromatic protons (in the range of 7.0-8.0 ppm), an aldehydic proton singlet (deshielded, >8.0 ppm), and a hydroxyl proton from the oxime group (broad singlet, variable chemical shift).
¹³ C NMR	Signals corresponding to the carbon atoms of the benzene ring, with the carbon attached to the bromine being significantly deshielded. A signal for the C=N carbon of the oxime group would also be present.
IR Spectroscopy	A characteristic C=N stretching vibration (around 1650 cm ⁻¹), O-H stretching of the oxime (broad band around 3200-3400 cm ⁻¹), and C-Br stretching (in the fingerprint region). The C=O stretching band of the starting aldehyde (around 1700 cm ⁻¹) should be absent in the final product. ^[3] ^[4]
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of 2-Bromobenzaldoxime (200.03 g/mol). Isotopic peaks characteristic of the presence of a bromine atom (M and M+2 peaks in approximately a 1:1 ratio) would be expected.

Applications and Biological Relevance

2-Bromobenzaldoxime is primarily utilized as a versatile intermediate in organic synthesis.^[1] Its structure allows for further chemical transformations at the oxime group or through reactions involving the aromatic ring and the bromine substituent. One noted application is in the agrochemical industry, where it is used to control nematodes and insects in crops.^[2] It is suggested to have a high transformation efficiency and to be effective against acarids and insects.^[2]



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Caption: Potential applications of **2-Bromobenzaldoxime**.

While there is no specific information available regarding the signaling pathways or detailed mechanisms of action of **2-Bromobenzaldoxime** in a drug development context, its role as a synthetic intermediate suggests that it could be a precursor to biologically active molecules.

Safety Information

2-Bromobenzaldoxime should be handled with care. It may be harmful if swallowed, inhaled, or in contact with skin.^[1] Appropriate personal protective equipment, such as gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

2-Bromobenzaldoxime is a valuable chemical intermediate with established applications in organic synthesis and potential uses in the agrochemical field. Its well-defined physicochemical properties and straightforward synthesis make it an accessible building block for researchers. While its biological activity is not extensively documented, its structure presents opportunities for the development of novel compounds with potential therapeutic or other useful properties. Further research into its reactivity and biological effects could uncover new applications for this versatile molecule.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromobenzaldoxime (CAS: 34158-72-0)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2503928#2-bromobenzaldoxime-cas-number-34158-72-0>]

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